Technical Guide: In Vitro Effects & Utility of 2-(3,4-Dimethoxyphenyl)ethanimidamide HCl

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Compound of Interest

Compound Name:	*2-(3,4-Dimethoxyphenyl)ethanimidamide hydrochloride*
CAS No.:	*6487-89-4*
Cat. No.:	*B1290073*

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Executive Summary & Compound Profile

2-(3,4-Dimethoxyphenyl)ethanimidamide hydrochloride (also known as 3,4-dimethoxybenzylacetamidine) is a functionalized amidine derivative. It combines a lipophilic veratryl (3,4-dimethoxyphenyl) core with a polar, cationic acetamidine "warhead."

In drug discovery, this compound serves two distinct high-value roles:

- Pharmacological Probe: The amidine group (

) acts as a bioisostere of the guanidinium group in arginine, making it a competitive inhibitor of enzymes that process L-arginine, specifically Nitric Oxide Synthases (NOS) and Serine Proteases.

- Synthetic Intermediate: It is a critical precursor in the Bischler-Napieralski reaction for synthesizing isoquinoline alkaloids (e.g., Papaverine analogs) which act as phosphodiesterase (PDE) inhibitors and calcium channel blockers.

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Property	Detail
CAS Number	6487-89-4
Molecular Formula	
Molecular Weight	230.69 g/mol
Solubility	Water (High), DMSO (High), Ethanol (Moderate)
pKa (Amidine)	~11.5 (Protonated at physiological pH)
Primary Targets	iNOS/nNOS (Inhibitor), Trypsin-like Proteases, Sigma Receptors

Mechanism of Action: The Amidine Warhead

To understand the in vitro effects, one must understand the causality driven by the amidine moiety. At physiological pH (7.4), the amidine group is protonated, carrying a positive charge. This mimics the terminal guanidino nitrogen of L-Arginine.

Competitive Inhibition of Nitric Oxide Synthase (NOS)

The compound competes with L-Arginine for the active site of NOS isoforms (iNOS, nNOS, eNOS). The 3,4-dimethoxyphenyl tail provides lipophilic anchoring within the enzyme's substrate access channel, potentially conferring selectivity over the highly conserved active site.

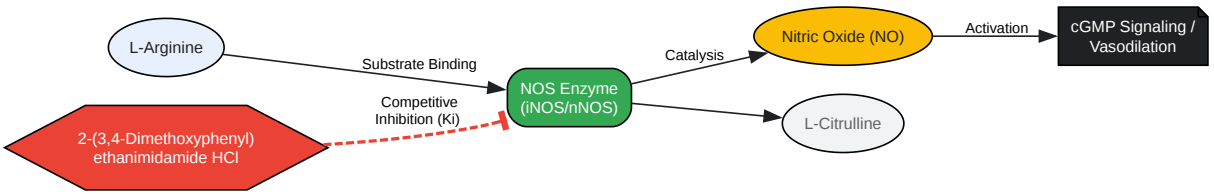
Serine Protease Interaction

Similar to benzamidine, this compound binds to the S1 pocket of trypsin-like serine proteases. The cationic amidine forms a salt bridge with the aspartate residue (Asp189 in trypsin) at the bottom of the specificity pocket, inhibiting catalytic turnover.

Pathway Visualization

The following diagram illustrates the competitive inhibition mechanism within the NO signaling cascade.

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Figure 1: Mechanism of Action. The compound (Red) acts as an arginine mimic, blocking the NOS active site (Green) and preventing NO production.

In Vitro Experimental Protocols

The following protocols are designed to validate the bioactivity of 2-(3,4-Dimethoxyphenyl)ethanimidamide HCl. These are self-validating systems using positive controls (e.g., L-NIL or Benzamidine).

Protocol A: Assessment of iNOS Inhibition (Griess Assay)

Objective: Determine the

of the compound against inducible Nitric Oxide Synthase in LPS-stimulated RAW 264.7 macrophages.

Reagents:

- RAW 264.7 cells (murine macrophages).
- LPS (Lipopolysaccharide) from E. coli.
- Griess Reagent (1% sulfanilamide, 0.1% NED in 2.5% phosphoric acid).
- Test Compound: 2-(3,4-Dimethoxyphenyl)ethanimidamide HCl (dissolved in water/PBS).

Workflow:

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- Seeding: Plate RAW 264.7 cells in 96-well plates (

  cells/well) and incubate for 24h.
- Induction & Treatment: Replace media. Treat cells with LPS (1

  g/mL) to induce iNOS. Simultaneously add the Test Compound at serial dilutions (e.g., 0.1

  M to 100

  M).
- Incubation: Incubate for 24 hours at 37°C, 5%

  .
- Quantification: Transfer 100

  L of supernatant to a fresh plate. Add 100

  L Griess Reagent.
- Readout: Measure absorbance at 540 nm.
- Validation: Use L-NIL (N6-(1-Iminoethyl)lysine) as a positive control inhibitor.

Data Analysis: Calculate Nitrite concentration using a sodium nitrite standard curve. Plot % Inhibition vs. Log[Concentration] to derive

.

Protocol B: Serine Protease Inhibition Assay (Fluorometric)

Objective: Evaluate the compound's specificity for trypsin-like proteases versus chymotrypsin-like proteases.

Reagents:

- Enzyme: Bovine Trypsin (0.1

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g/mL).

- Substrate: Boc-Gln-Ala-Arg-AMC (Fluorogenic substrate specific for trypsin).
- Buffer: 50 mM Tris-HCl, pH 8.0, 10 mM

  .

Workflow:

- Preparation: Mix 10

  L of Test Compound (various concentrations) with 10

  L of Trypsin in a black 96-well plate. Incubate for 15 min at RT.
- Initiation: Add 80

  L of Substrate solution (50

  M final).
- Kinetics: Monitor fluorescence (Ex 380 nm / Em 460 nm) every 30 seconds for 20 minutes.
- Calculation: Determine the slope (Vmax) of the linear portion.

Synthetic Utility: The Isoquinoline Pathway

Beyond direct inhibition, this compound is a vital "building block." In vitro researchers often use it to synthesize 3,4-dihydroisoquinolines via the Bischler-Napieralski cyclization. This transforms the linear amidine into a rigid, tricyclic pharmacophore common in drugs like Verapamil or Papaverine.

Synthesis Workflow Visualization



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Figure 2: Synthetic Pathway. The compound serves as the stable intermediate between the nitrile precursor and the bioactive isoquinoline core.

Expected Results & Data Interpretation

When characterizing 2-(3,4-Dimethoxyphenyl)ethanimidamide HCl, anticipated results based on structural homology to known amidine inhibitors (e.g., 1400W, Benzamidine) are as follows:

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Assay Type	Parameter	Expected Outcome	Interpretation
iNOS Inhibition		1 M – 50 M	Moderate potency. The 3,4-dimethoxy group may improve cell permeability compared to naked amidines but might sterically hinder the active site slightly compared to acetamidine alone.
Trypsin Inhibition		10 M – 100 M	Competitive inhibition. Lower potency than benzamidine due to the flexible ethyl linker separating the phenyl ring from the amidine.
Cytotoxicity		> 200 M	Generally low cytotoxicity in mammalian cells (e.g., HEK293, CHO), making it a safe probe for short-term assays.
Solubility		~0.5 - 1.0	The hydrochloride salt is highly water-soluble; the free base is lipophilic.

Critical Troubleshooting Note

Instability of Amidines: Amidines can hydrolyze to amides (2-(3,4-dimethoxyphenyl)acetamide) in basic aqueous solutions over time.

- Recommendation: Always store the hydrochloride salt in a desiccator at -20°C. Prepare fresh stock solutions in water or DMSO immediately before use. Do not store aqueous stocks for

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>24 hours.

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